

Daumone: A Technical Guide to a Key *Caenorhabditis elegans* Pheromone

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Compound of Interest

Compound Name: *Daumone*

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Introduction

Daumone, a collective term for a family of ascaroside molecules, serves as a crucial pheromone in the nematode *Caenorhabditis elegans*.^{[1][2]} This small molecule signaling system is a primary regulator of the worm's decision to enter the dauer diapause, a stress-resistant, alternative larval stage that allows for survival in unfavorable environmental conditions such as starvation, high temperature, and overcrowding.^{[1][3][4]} The discovery of **daumone**, dating back to the observation of a "dauer-inducing pheromone" by Riddle and colleagues, has since evolved to the chemical identification and synthesis of specific ascarosides.^{[2][3]} The first such molecule to be structurally characterized was ascaroside #1 (ascr#1), often referred to as **daumone**.^[5] Subsequent research has revealed that the dauer-inducing pheromone is, in fact, a complex mixture of multiple ascarosides that act synergistically.^[2]

The biological activity of **daumone** and its related compounds extends beyond dauer formation, influencing lifespan and behavior, making it a subject of significant interest in aging research and for the development of novel anthelmintic agents.^{[6][7]} This technical guide provides an in-depth overview of **daumone**, including its chemical properties, biological functions, the signaling pathways it modulates, and detailed experimental protocols for its study.

Chemical Structure and Biosynthesis

Daumones are a class of glycolipids, consisting of the dideoxy sugar ascarylose linked to a fatty acid-like side chain.[8] The originally identified **daumone** (ascr#1) is (6R)-6-[(2R,3R,5R,6S)-3,5-dihydroxy-6-methyloxan-2-yl]oxyheptanoic acid. The biosynthesis of ascarosides is dependent on the worm's metabolic state and involves enzymes encoded by the daf-22 gene, among others.[8] Natural variations in ascaroside production have been observed across different wild *C. elegans* strains, indicating a genetic basis for the diversity of this chemical language.[8] The de novo asymmetric synthesis of **daumone** has been achieved, enabling the production of synthetic **daumones** for research purposes.[1]

Quantitative Data on Daumone's Effects

The biological activity of **daumone** is concentration-dependent. The following tables summarize key quantitative data from published studies.

Table 1: Effective Concentrations of Daumones for Dauer Induction in *C. elegans*

Daumone Analog	Effective Concentration for Dauer Induction
Daumone 3	Effective at doses similar to those for H. glycines hatch stimulation (< 1 μ M), with an effective range of approximately 10-fold.[1]
Synthetic Daumone 1	Initially reported to require near-lethal doses to induce dauer effects, suggesting impurities in original isolates were more active.[1]
Fluorescent Daumone Analogs	Retained dauer-inducing activity, with a blue fluorescent analog being slightly more active and a green fluorescent analog being less active than daumone.[3]

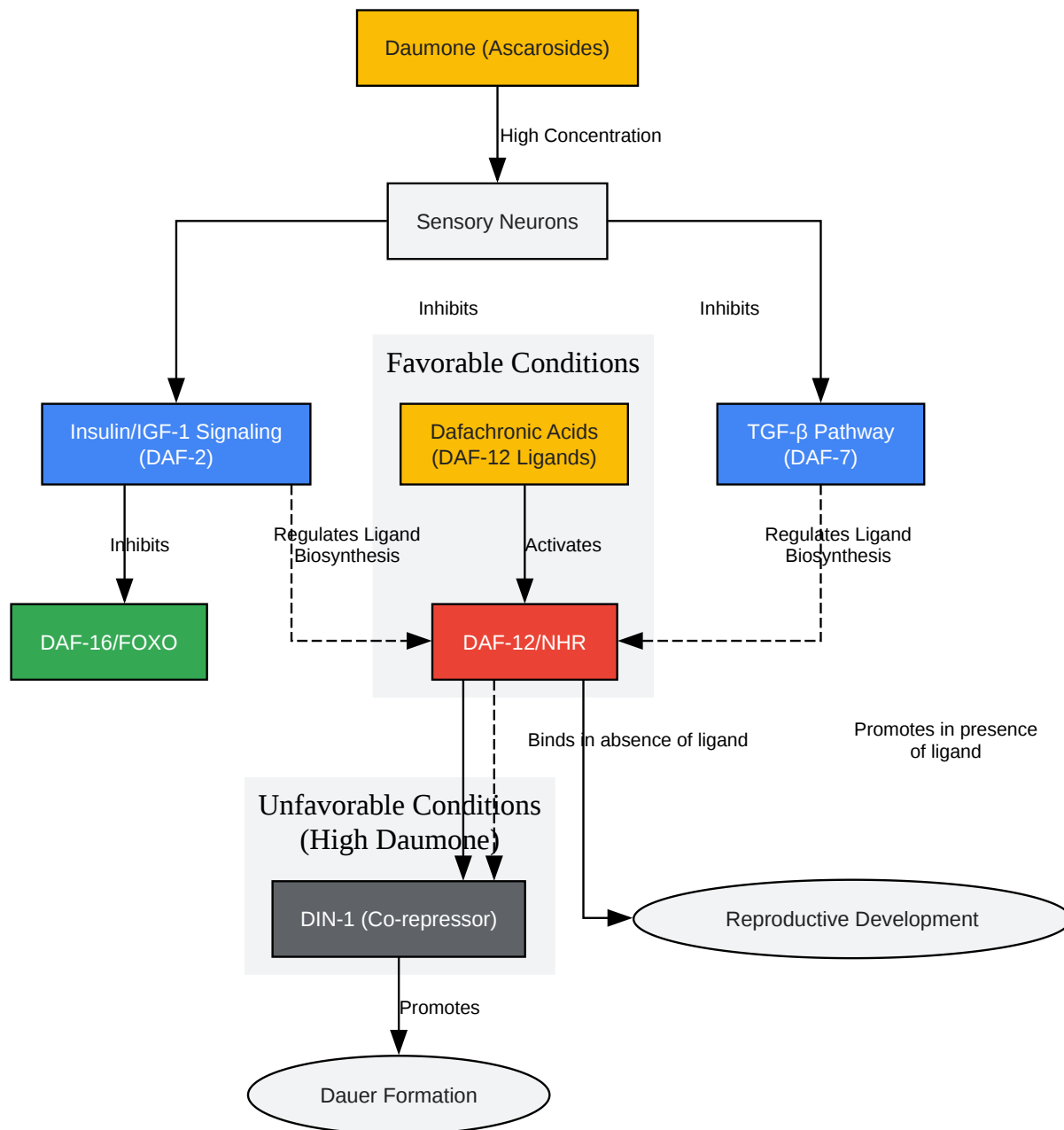
Table 2: Effects of Daumone on Lifespan and Other Phenotypes

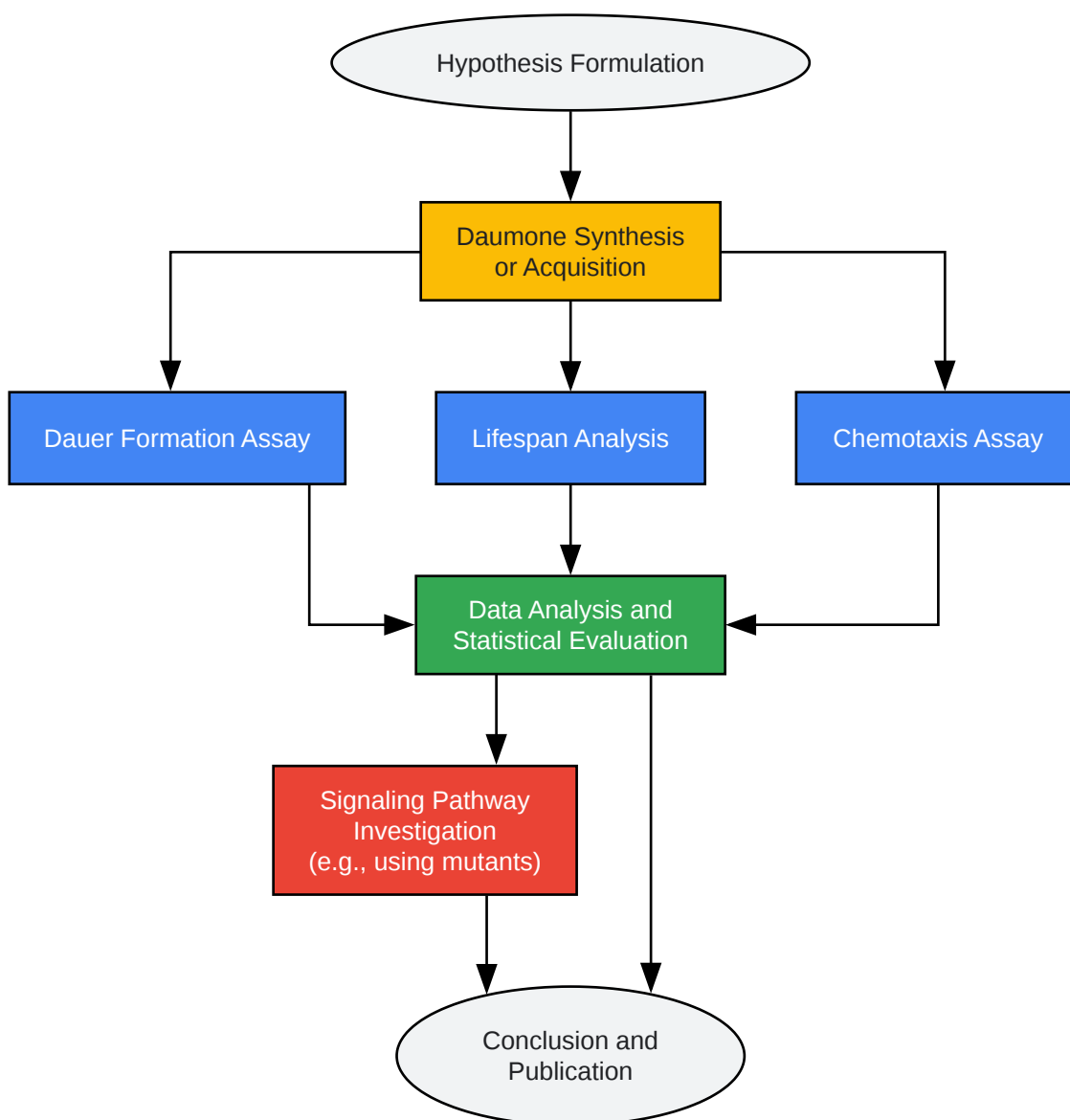
Phenotype	Effect of Daumone
Lifespan in <i>C. elegans</i>	Induction of the dauer stage, a non-aging state, extends lifespan. [3] [7]
Survival in Mice	Daumone fed late in life improved survival and reduced the risk of death in aged mice. [7]
Hepatic Health in Mice	Attenuated hepatic aging, inflammation, and fibrosis. [7]
<i>H. glycines</i> Hatching	Daumone 3 is effective at less than 1 μ M in stimulating hatching of the soybean cyst nematode. [1]

Signaling Pathways

Daumone exerts its effects by modulating conserved signaling pathways that are central to metabolism, stress resistance, and aging. The two primary pathways involved are the insulin/IGF-1 signaling (IIS) pathway and the nuclear hormone receptor DAF-12 pathway.

Daumone Signaling and Dauer Formation





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